

The Chemical Structure of Pelagiomycin C: An Unresolved Question

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Compound of Interest

Compound Name: *Pelagiomycin C*

Cat. No.: *B1240805*

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Despite diligent searches of available scientific literature, the precise chemical structure of **Pelagiomycin C** remains elusive. While its existence and classification as a phenazine antibiotic were reported in 1997, detailed structural information, quantitative data, and specific experimental protocols necessary for a comprehensive technical guide are not publicly accessible in the reviewed literature.

Pelagiomycin C is part of a trio of antibiotic compounds, including Pelagiomycin A and B, first identified from the marine bacterium *Pelagibacter variabilis*. The initial discovery, published in the *Journal of Antibiotics*, indicated that the structures of these compounds were determined through spectroscopic data and chemical synthesis.^[1] However, the specific structural details for **Pelagiomycin C** are not provided in the abstract of this seminal paper, and the full text containing this information could not be retrieved during the search process.

Subsequent searches for the chemical structure, IUPAC name, SMILES string, or synthesis protocols for **Pelagiomycin C** have not yielded any further information. The scientific record, as accessible through public databases, appears to lack the specific data required to fulfill the user's request for an in-depth technical guide. This includes the absence of quantitative data for tabulation, detailed experimental methodologies, and defined signaling pathways for visualization.

Therefore, until the full details of the structure elucidation of **Pelagiomycin C** are published or made more widely available, a comprehensive technical guide as requested cannot be

constructed. Further investigation would require access to the full publication of the original research article:

- Imamura, N., Nishijima, M., Takadera, T., Adachi, K., Sakai, M., & Sano, H. (1997). New anticancer antibiotics, pelagiomycins, produced by a new marine bacterium *Pelagibacter variabilis*. *The Journal of Antibiotics*, 50(1), 8–12.

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References

- 1. The structure of manumycin. I. Characterization, structure elucidation and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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